

Application Notes and Protocols for Lonidamine (LND) Administration in Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Lon 954
Cat. No.: B15617562

[Get Quote](#)

A Note on "**Lon 954**": Initial searches for "**Lon 954**" yielded limited information, with a single 1980 study describing it as a tremor-inducing agent in mice. It is highly probable that the intended compound for this protocol is Lonidamine (LND), a well-researched anti-cancer agent that targets cellular metabolism. The following protocols and data are based on published studies of Lonidamine.

These application notes provide a comprehensive overview of the administration of Lonidamine (LND) to mouse models of cancer, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

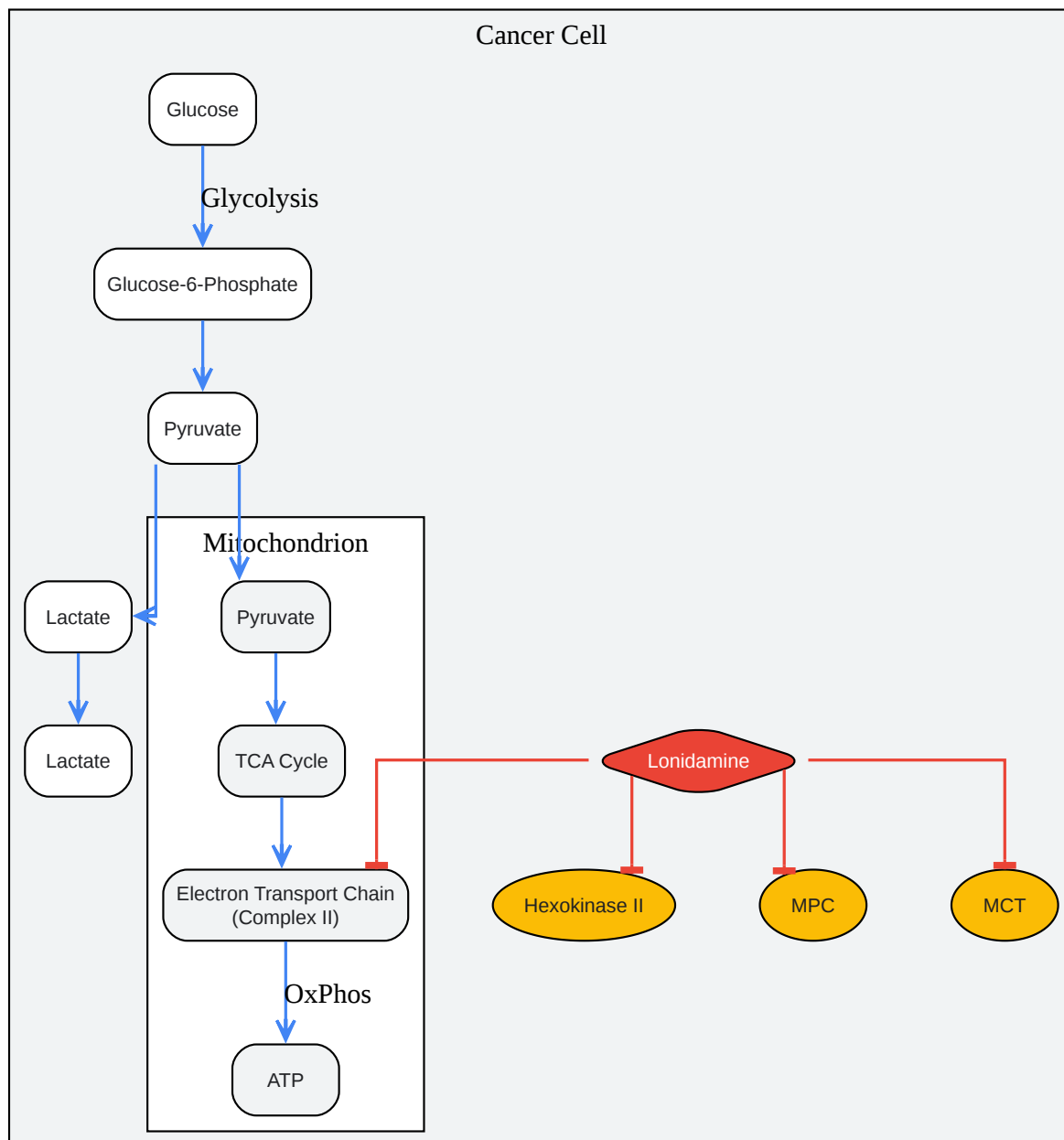
Lonidamine is a derivative of indazole-3-carboxylic acid that disrupts the energy metabolism of cancer cells.^{[1][2]} Its multi-faceted mechanism of action includes:

- Inhibition of Glycolysis: LND inhibits mitochondrially-bound hexokinase, a key enzyme in the glycolytic pathway.^{[1][2][3]} This is particularly effective against cancer cells that heavily rely on aerobic glycolysis (the Warburg effect).^[1]

- **Mitochondrial Respiration Inhibition:** LND inhibits the mitochondrial pyruvate carrier (MPC), which is crucial for transporting pyruvate into the mitochondria for the Krebs cycle.[4][5][6] It also inhibits Complex II of the electron transport chain.[4][5]
- **Inhibition of Lactate Efflux:** LND hinders the function of monocarboxylate transporters (MCTs), leading to the intracellular accumulation of lactic acid and a decrease in intracellular pH (acidification).[4][5][7]
- **Induction of Oxidative Stress:** By disrupting mitochondrial function, LND can lead to the generation of reactive oxygen species (ROS).[1]
- **Sensitization to Other Therapies:** LND has been shown to potentiate the effects of chemotherapy, radiation therapy, and hyperthermia.[4][5][6][8]

Signaling Pathway

The following diagram illustrates the primary targets of Lonidamine in cancer cell metabolism.



[Click to download full resolution via product page](#)

Caption: Lonidamine targets key points in cancer cell energy metabolism.

Quantitative Data from Mouse Model Studies

The following tables summarize dosages and administration schedules for Lonidamine in various preclinical mouse models.

Table 1: Lonidamine Monotherapy Administration

Cancer Model	Mouse Strain	LND Dose	Administration Route	Schedule	Reference
DB-1 Melanoma Xenograft	Nude Mice	100 mg/kg	Intraperitoneal (i.p.)	Single dose	[4] [9]
Colon Cancer Syngeneic	BALB/c	0.5 mg/day	Intraperitoneal (i.p.)	Daily	[10]
Colorectal Cancer	C57BL/6	30 mg/kg	Intraperitoneal (i.p.)	Every 2 days	[11]
TNBC Xenograft	BALB/c Nude	4 mg/kg (nanoparticle)	Intravenous (i.v.)	Every other day for 18 days	[12]

Table 2: Lonidamine in Combination Therapy

Cancer Model	Mouse Strain	LND Dose & Route	Combination Agent(s) & Dose	Schedule	Reference
DB-1 Melanoma Xenograft	Nude Mice	100 mg/kg i.p.	Melphalan (7.5 mg/kg i.v.)	LND given 40 min before Melphalan	[4]
DB-1 Melanoma Xenograft	Nude Mice	100 mg/kg i.p.	Doxorubicin (7.5 or 10 mg/kg i.v.)	LND given before Doxorubicin	[9]
HCC1806 Breast Xenograft	Nude Mice	100 mg/kg i.p.	Doxorubicin (12 mg/kg i.v.)	LND given before Doxorubicin	[9]
Colon Cancer Syngeneic	BALB/c	0.5 mg/day i.p.	DON (0.25 mg days 1, 5, 9), Orlistat (240 mg/kg/day)	21-day cycle	[10]
Fibrosarcoma	BALB/c & C3H/He	100 mg/kg	X-irradiation	LND given immediately before or after radiation	[8]
Colorectal Cancer	C57BL/6	30 mg/kg i.p.	Apigenin (15 mg/kg i.p.)	Every 2 days	[11]

Experimental Protocols

Preparation of Lonidamine Solution

Materials:

- Lonidamine (LND) powder
- Tris-glycine buffer (pH 8.3)

- Trizma base (e.g., 1.2 g)
- Glycine (e.g., 5.76 g)
- Sterile water (e.g., 100 mL)
- Vortex mixer
- Sterile syringes and needles

Procedure:

- Prepare the Tris-glycine buffer by dissolving Trizma base and glycine in sterile water. Adjust the pH to 8.3.
- For a 100 mg/kg dose in a 25g mouse (2.5 mg), dissolve 5 mg of LND in 227 μ L of the Tris-glycine buffer.[\[9\]](#)[\[13\]](#)
- Vortex the solution until the LND is completely dissolved and the solution is clear.[\[9\]](#)[\[13\]](#)
- The solution is now ready for intraperitoneal injection.

Tumor Xenograft Model and LND Administration

This protocol describes a general workflow for establishing a tumor xenograft model and administering Lonidamine.

Materials:

- Athymic nude mice (4-6 weeks old)
- Cancer cell line (e.g., DB-1 melanoma, HCC1806 breast cancer)
- Culture medium (e.g., RPMI 1640)
- Matrigel (optional, for some cell lines)
- Prepared Lonidamine solution

- Calipers for tumor measurement
- Anesthesia (if required for imaging or procedures)

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. What is the mechanism of Lonidamine? [synapse.patsnap.com]
2. Lonidamine - Wikipedia [en.wikipedia.org]
3. go.drugbank.com [go.drugbank.com]
4. Mechanism of Antineoplastic Activity of Lonidamine - PMC [pubmed.ncbi.nlm.nih.gov]
5. medicinacomplementar.com.br [medicinacomplementar.com.br]
6. mdpi.com [mdpi.com]
7. aacrjournals.org [aacrjournals.org]
8. Potentiation of radiation effects on two murine tumors by lonidamine - PubMed [pubmed.ncbi.nlm.nih.gov]
9. Lonidamine Induces Intracellular Tumor Acidification and ATP Depletion in Breast, Prostate and Ovarian Cancer Xenografts and Potentiates Response to Doxorubicin - PMC [pubmed.ncbi.nlm.nih.gov]
10. Feasibility and antitumor efficacy in vivo, of simultaneously targeting glycolysis, glutaminolysis and fatty acid synthesis using lonidamine, 6-diazo-5-oxo-L-norleucine and orlistat in colon cancer - PMC [pubmed.ncbi.nlm.nih.gov]

- [11. The Interventional Effects and Mechanisms of Lonidamine in Combination with Apigenin on Colorectal Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Glutathione Programmed Mitochondria Targeted Delivery of Lonidamine for Effective Against Triple Negative Breast Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Effect of Lonidamine on Systemic Therapy of DB-1 Human Melanoma Xenografts with Temozolomide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Lonidamine (LND) Administration in Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15617562/docs#application-notes-and-protocols-for-lonidamine-lnd-administration-in-mouse-models\]](https://www.benchchem.com/product/b15617562/docs#application-notes-and-protocols-for-lonidamine-lnd-administration-in-mouse-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check